

Safe Disposal of Spaglumic Acid: A Procedural Guide

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Compound of Interest		
Compound Name:	Spaglumic Acid	
Cat. No.:	B1681972	Get Quote

This document provides comprehensive guidance on the proper disposal procedures for **Spaglumic Acid**, ensuring the safety of laboratory personnel and environmental protection. The following protocols are designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **Spaglumic Acid** is presented below. This information is essential for understanding the chemical's characteristics for safe handling and disposal.

Property	Value	Citations
Molecular Formula	C11H16N2O8	[1][2]
Molecular Weight	304.25 g/mol	[1][3][4]
CAS Number	3106-85-2	[1][2]
Solubility	Soluble in water to 100 mM	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Spaglumic Acid is classified with the following hazards:



- Skin Irritation (Category 2)[1][4][5]
- Serious Eye Irritation (Category 2A)[1][4][5]
- May Cause Respiratory Irritation (Category 3)[1][4][5]

Due to these potential hazards, the following Personal Protective Equipment (PPE) must be worn at all times when handling **Spaglumic Acid**, including during disposal procedures.

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Compatible chemical-resistant gloves.[1][5]
- Skin and Body Protection: Impervious clothing or a lab coat.[1][5]
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.[1][5]

Experimental Protocol: Accidental Spill Cleanup

Immediate and correct response to a spill is crucial to prevent exposure and environmental contamination.

Methodology:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate spill area. Ensure the area is well-ventilated.[1]
- Don PPE: Wear the full personal protective equipment as specified in Section 2.[1][6]
- Containment: Prevent further leakage or spillage. Do not allow the chemical to enter drains, water courses, or the soil.[1][5][6]
- Cleanup Procedure:
 - For Solid Spills: Carefully sweep or scoop up the solid material, avoiding dust formation.



- For Liquid Spills: Absorb the solution with a finely-powdered, inert liquid-binding material such as diatomite or universal binders.[1][6]
- Collect Waste: Place the absorbed material or solid waste into a suitable, closed, and properly labeled container for disposal.[5]
- Decontamination: Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.[1][6] Collect the decontamination materials for disposal as hazardous waste.
- Final Disposal: Dispose of the contaminated material according to the disposal protocol in Section 4.[1][6]

Experimental Protocol: Spaglumic Acid Disposal

The disposal of **Spaglumic Acid** must be conducted in compliance with all federal, state, and local regulations.[1][6] Do not dispose of with household garbage or allow it to reach sewage systems.[7]

Methodology:

- Waste Characterization: Identify the waste as Spaglumic Acid. Note any contamination with other chemicals. Spaglumic acid is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1]
- Segregation and Collection:
 - Collect waste **Spaglumic Acid** in a designated, compatible, and sealable container.
 - Ensure the container is clearly labeled as "Hazardous Waste: Spaglumic Acid."
- Disposal via Incineration (Recommended Method):
 - The recommended procedure is to dissolve or mix the material with a combustible solvent.
 - This mixture should then be burned in a chemical incinerator equipped with an afterburner and an exhaust air scrubber.[5]





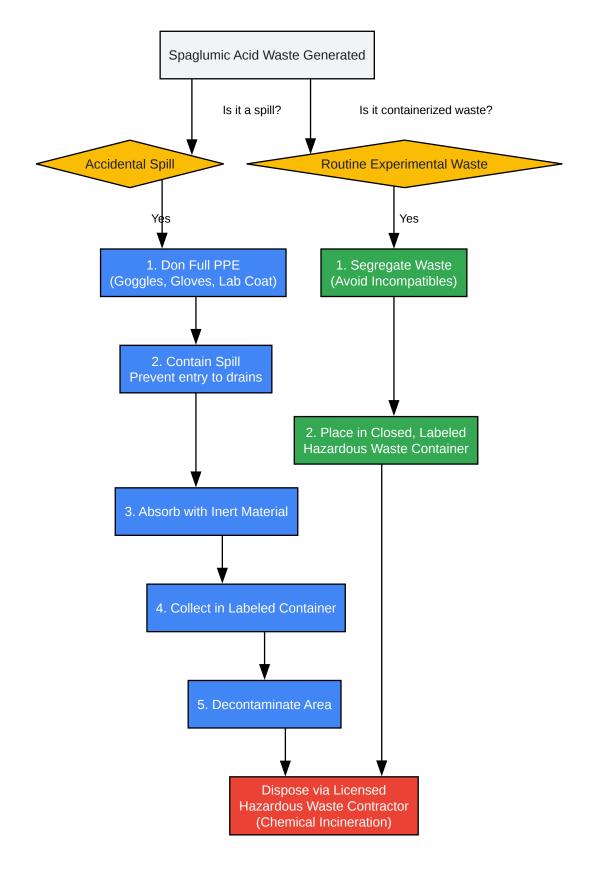


- This process must be carried out by a licensed hazardous waste disposal company.
- Disposal of Empty Containers:
 - Thoroughly empty all contents from the original container.
 - The first rinse of the container must be collected and disposed of as hazardous waste.[8]
 - After a thorough triple rinse and air-drying, the container may be disposed of according to institutional guidelines. For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[8]

Visualized Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Spaglumic Acid**.





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Caption: Logical workflow for **Spaglumic Acid** waste disposal.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Spaglumic acid (CAS 3106-85-2): R&D Systems [rndsystems.com]
- 3. Spaglumic Acid | C11H16N2O8 | CID 210320 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Acetylaspartylglutamic acid | C11H16N2O8 | CID 188803 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biosynth.com [biosynth.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. policies.dartmouth.edu [policies.dartmouth.edu]
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